

Atto 635 NHS ester protein labeling protocol

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Compound of Interest

Compound Name: Atto 635 NHS ester

Cat. No.: B1257154

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Application Note: High-Fidelity Protein Labeling with Atto 635/633 NHS Ester

Executive Summary & Technical Context

This guide details the protocol for labeling proteins with Atto 633 NHS ester, the specific fluorophore engineered by ATTO-TEC to target the 635 nm spectral line common in diode lasers and STED nanoscopy.

Note on Nomenclature: While often colloquially referred to as "Atto 635" due to its optimal excitation source (635 nm diode lasers), the correct catalog designation is Atto 633. This dye is a cationic, hydrophilic fluorophore exhibiting exceptional photostability and low triplet state formation, making it a superior alternative to Cy5 or Alexa Fluor 647 for single-molecule detection and super-resolution microscopy (STED).^[1]

Key Application Areas:

- STED Microscopy: High resolution with depletion wavelengths around 740–760 nm.^[1]
- Single Molecule Detection (SMD): Minimized background due to red-shifted excitation.^[1]
- Flow Cytometry: Excitation by the red laser line (633/635 nm).^[1]

Technical Specifications & Chemical Properties

To ensure experimental reproducibility, the specific physicochemical properties of the dye must be factored into the conjugation stoichiometry and Degree of Labeling (DOL) calculations.

Parameter	Value	Notes
Dye Name	Atto 633 NHS Ester	Succinimidyl Ester derivative
Excitation Max ()	629 nm	Optimized for 633 nm HeNe or 635 nm Diode lasers
Emission Max ()	657 nm	Far-red emission
Extinction Coeff. ^{[1][2][3]} ()		High absorptivity
Correction Factor ()	0.05	Critical for protein concentration correction
Molecular Weight (MW)	~749 g/mol (Free Acid)	NHS ester adds mass; use batch-specific MW
Charge	+1 (Cationic)	Influences electrophoretic mobility
Solubility	DMF, DMSO	Hydrolytically unstable in aqueous buffer

The Chemist's Perspective: Reaction Mechanism & Critical Control Points

The labeling relies on the nucleophilic attack of the primary amine (R-NH

) of the protein (specifically Lysine

-amines or the N-terminus) on the carbonyl carbon of the N-hydroxysuccinimide (NHS) ester.^[1]

The Kinetic Challenge: This reaction competes directly with hydrolysis, where water attacks the NHS ester, rendering the dye non-reactive.

- pH Control: The reaction requires a deprotonated amine.^[1] Lysine () is mostly protonated at neutral pH.^[1] We must raise the pH to 8.3 to generate sufficient nucleophilic amines without accelerating hydrolysis to an unmanageable rate.
- Buffer Incompatibility: NEVER use Tris, Glycine, or Ammonium salts during labeling.^[4] These contain primary amines that will scavenge the dye, resulting in labeled buffer rather than labeled protein.

Pre-Labeling Checklist

- Protein Purity: Protein must be in an amine-free buffer (PBS is acceptable only if pH is adjusted; Carbonate is preferred).^[1]
- Concentration: Optimal protein concentration is 1–5 mg/mL.^[1] Lower concentrations (<1 mg/mL) significantly reduce coupling efficiency due to second-order reaction kinetics.^[1]
- Dye Freshness: Dissolve NHS-ester immediately before use.^{[1][5]} Do not store wet dye stocks.^[1]

Detailed Labeling Protocol

Step 1: Buffer Exchange (If required)

If the protein is in Tris or contains BSA/Azide, exchange into Labeling Buffer (0.1 M Sodium Bicarbonate, pH 8.3) using a Zeba Spin Column or dialysis cassette (Slide-A-Lyzer).^[1]

Step 2: Dye Preparation^[1]

- Remove Atto 633 NHS ester from -20°C storage and equilibrate to room temperature (RT) in a desiccator before opening to prevent condensation.
- Dissolve 1 mg of dye in 200

L of anhydrous DMSO or DMF (Concentration

5 mg/mL).

- Expert Tip: Use high-quality, amine-free DMF. Old DMF breaks down into dimethylamine, which destroys the NHS ester.[\[1\]](#)

Step 3: Conjugation Reaction

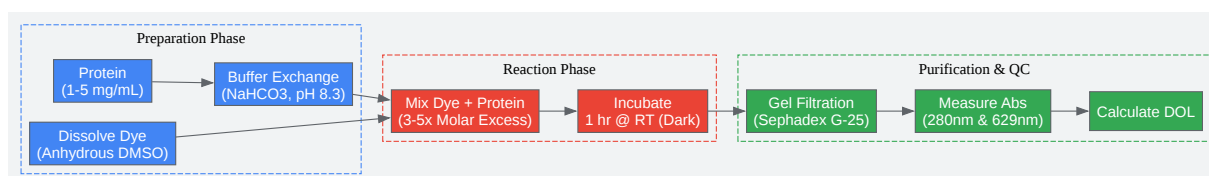
- Calculate the molar excess of dye.[\[1\]](#) For most antibodies (IgG, 150 kDa), a 3- to 5-fold molar excess is optimal to achieve a DOL of 2–3.[\[1\]](#)
- Add the calculated volume of Dye/DMSO solution to the protein solution dropwise while vortexing gently.
 - Constraint: Keep organic solvent volume < 5-10% of total volume to prevent protein denaturation.[\[1\]](#)
- Incubate for 1 hour at Room Temperature (RT) in the dark, with gentle rotation.

Step 4: Purification

Separate unreacted dye using a Size Exclusion Chromatography (SEC) column (e.g., Sephadex G-25 or PD-10 column) equilibrated with PBS (pH 7.4).[\[1\]](#)

- Visual Cue: The first colored band to elute is the labeled protein (higher MW). The slower, second band is the free dye.[\[4\]](#)

Workflow Visualization



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Figure 1: Step-by-step workflow for Atto 633 NHS ester protein conjugation.^[1]

Quality Control: Calculating Degree of Labeling (DOL)

Accurate DOL determination is vital.^[1] A DOL > 4 on an antibody can lead to fluorescence quenching (H-dimer formation) and precipitation.^[1]

The Formula:

^[1]

Where:

- = Absorbance of conjugate at 629 nm.^[1]
- = Absorbance of conjugate at 280 nm.^{[1][6][7]}
- = Extinction coefficient of protein (IgG
203,000
).^[1]
- = Extinction coefficient of Atto 633 (130,000
).^[1]
- = Correction Factor (0.05).^[1]

Example Calculation: If

and

for an IgG:

- Corrected Protein Abs (

) =

[1]

- Concentration (

) =

[1]

- Dye Concentration (

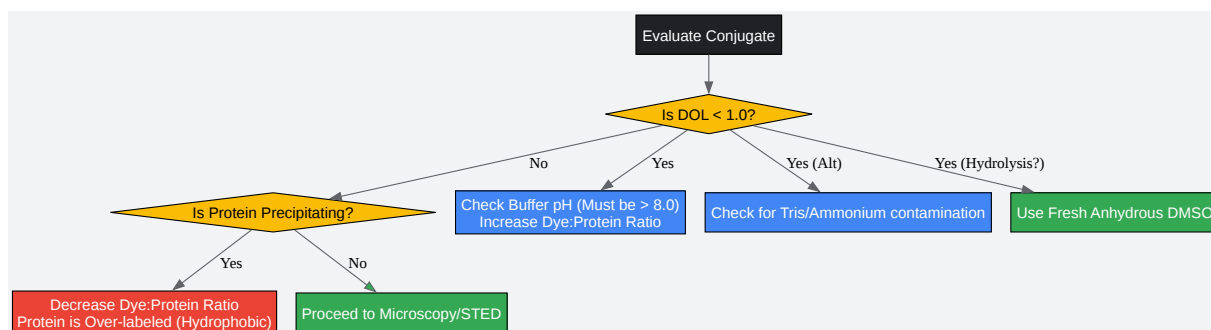
) =

[1]

- DOL =

(Slightly high, consider reducing dye excess in next run).[1]

Troubleshooting & Optimization Logic



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Figure 2: Decision matrix for optimizing labeling efficiency and protein stability.

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